

Sourcing and Application of Methyl 5-methylthiazole-2-carboxylate for Research Professionals

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Compound of Interest

Compound Name: *Methyl 5-methylthiazole-2-carboxylate*

Cat. No.: B1300352

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For researchers, scientists, and drug development professionals seeking to procure **Methyl 5-methylthiazole-2-carboxylate** (CAS No. 864437-40-1) for research and development purposes, several chemical suppliers can be considered. This document provides an overview of potential suppliers and outlines the current landscape of this chemical's research applications and general experimental protocols.

Procurement of Methyl 5-methylthiazole-2-carboxylate

Researchers can source **Methyl 5-methylthiazole-2-carboxylate** from various specialty chemical suppliers. It is recommended to request a certificate of analysis (CoA) from the supplier to ensure the purity and identity of the compound.

Supplier	Website	Notes
Parchem	--INVALID-LINK--	Lists Methyl 5-methylthiazole-2-carboxylate (CAS 864437-40-1) as a specialty chemical. [1]
Sigma-Aldrich	--INVALID-LINK--	A product is listed under CAS number 864437-40-1, though the product name may be displayed differently. Verification is advised. [2]
ChemUniverse	--INVALID-LINK--	Offers a quotation request form for Methyl 5-methylthiazole-2-carboxylate. [3]

Application Notes: Current Research Landscape

Extensive literature searches for specific applications and detailed experimental protocols for **Methyl 5-methylthiazole-2-carboxylate** have yielded limited specific results. The available research predominantly focuses on its isomers, such as Methyl 2-methylthiazole-5-carboxylate, and other closely related thiazole derivatives.

Therefore, the following application notes are based on the reported uses of these structurally similar compounds. Researchers should consider these as potential areas of investigation for **Methyl 5-methylthiazole-2-carboxylate**, with the caveat that its specific activity and utility must be determined experimentally.

The thiazole moiety is a cornerstone in medicinal chemistry, and its derivatives are investigated for a wide range of biological activities.[\[4\]](#) The primary research areas for related thiazole carboxylates include:

- Pharmaceutical Drug Development: Thiazole derivatives are key intermediates in the synthesis of various pharmaceuticals.[\[5\]](#) They have been explored for their potential as antimicrobial, antifungal, antiviral, and antitumor agents.[\[6\]](#) For instance, derivatives of ethyl 2-amino-4-methylthiazole-5-carboxylate have shown potential antileukemic activity.

- **Organic Synthesis:** These compounds serve as versatile building blocks for the synthesis of more complex heterocyclic systems.[\[6\]](#) The ester and methyl groups on the thiazole ring can be functionalized to create a library of novel compounds for screening.
- **Agrochemicals:** Thiazole derivatives are used in the development of herbicides and fungicides, contributing to crop protection.[\[5\]](#)
- **Materials Science:** There is interest in the use of thiazole compounds in the development of polymers and as corrosion inhibitors.[\[1\]](#)

Experimental Protocols

Given the lack of specific published protocols for **Methyl 5-methylthiazole-2-carboxylate**, a general protocol for a common reaction involving a methylthiazole carboxylate, such as ester hydrolysis, is provided below as a representative experimental procedure. Researchers must optimize the conditions for their specific substrate and desired outcome.

General Protocol: Hydrolysis of a Methylthiazole Carboxylate

Objective: To hydrolyze the methyl ester of a thiazole carboxylate to its corresponding carboxylic acid. This is a common step in modifying the molecule for further reactions, such as amide bond formation.

Materials:

- Methylthiazole carboxylate derivative
- Methanol (MeOH)
- Water (H₂O)
- Lithium hydroxide (LiOH) or Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl), 1M solution
- Ethyl acetate (EtOAc)

- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- pH paper or pH meter

Procedure:

- **Dissolution:** Dissolve the methylthiazole carboxylate (1 equivalent) in a mixture of methanol and water (e.g., a 3:1 to 1:1 ratio) in a round-bottom flask.
- **Addition of Base:** Add a solution of LiOH or NaOH (typically 1.5 to 3 equivalents) in water to the reaction mixture.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature. Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- **Quenching and Acidification:** Once the reaction is complete, remove the methanol using a rotary evaporator. Dilute the remaining aqueous solution with water and wash with ethyl acetate to remove any non-polar impurities. Carefully acidify the aqueous layer to a pH of approximately 3-4 with 1M HCl.
- **Extraction:** Extract the acidified aqueous layer with ethyl acetate (3 times).
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure to yield the carboxylic acid product.
- **Purification (if necessary):** The crude product can be purified by recrystallization or column chromatography if needed.

Visualizations

Below are diagrams illustrating a general experimental workflow and a potential synthetic pathway relevant to thiazole derivatives.

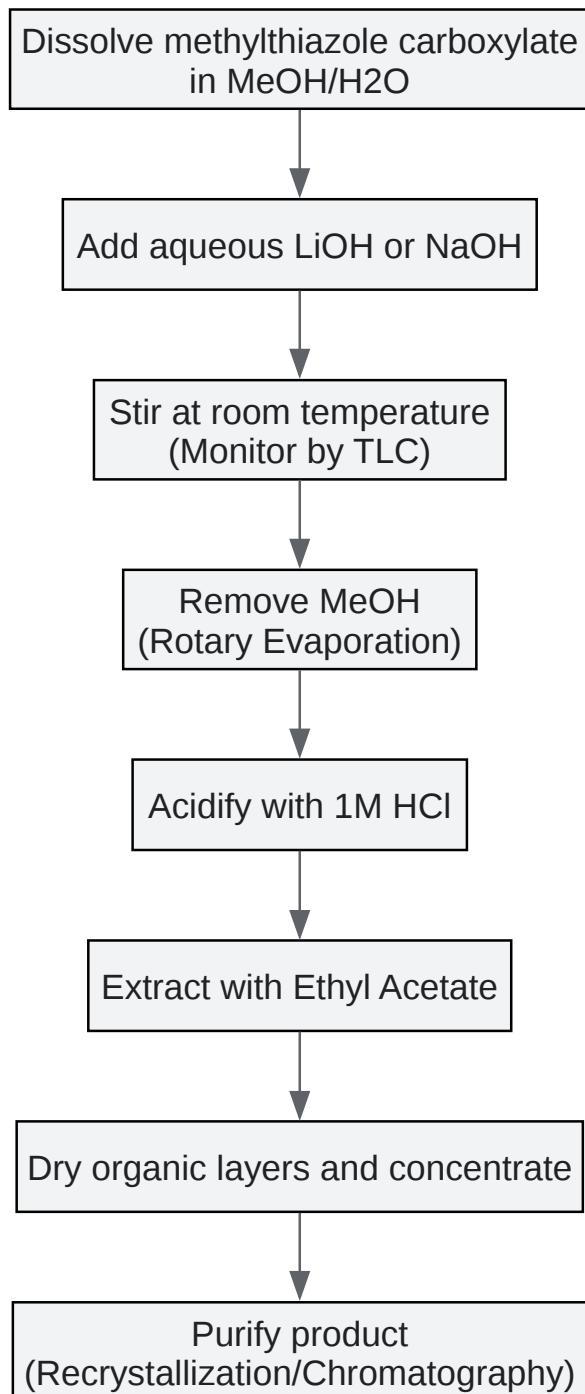


Diagram 1: General Experimental Workflow for Hydrolysis

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Caption: General workflow for the hydrolysis of a methylthiazole carboxylate.

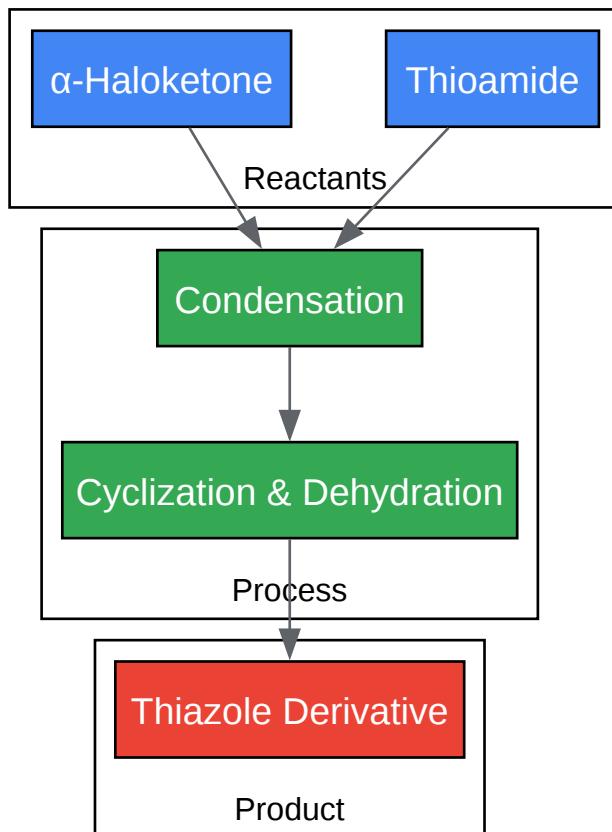


Diagram 2: Hantzsch Thiazole Synthesis

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